

compatibility of ethylammonium nitrate with common laboratory materials

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Compound of Interest

Compound Name: Ethanolammonium nitrate

Cat. No.: B1255533

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Ethylammonium Nitrate (EAN) Technical Support Center

This technical support center provides guidance on the compatibility of ethylammonium nitrate (EAN) with common laboratory materials. It is intended for researchers, scientists, and drug development professionals to ensure safe and effective handling of this room-temperature ionic liquid in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is ethylammonium nitrate (EAN)?

A1: Ethylammonium nitrate is a salt with the formula $[\text{CH}_3\text{CH}_2\text{NH}_3]^+[\text{NO}_3]^-$. It is a colorless to slightly yellowish, odorless liquid at room temperature, with a melting point of 12 °C. EAN is notable for being the first room-temperature ionic liquid discovered, reported by Paul Walden in 1914. It is used in various applications, including as an electrically conductive solvent in electrochemistry and as a protein crystallization agent.

Q2: Is EAN corrosive to metals?

A2: The corrosivity of EAN depends on the specific metal. Studies on ammonium nitrate solutions, which share the nitrate anion with EAN, indicate that austenitic stainless steels like AISI 304L and 316Ti generally exhibit good resistance to pitting corrosion due to passivation effects. However, EAN can participate in electrochemical reactions with some metals. For instance, the electrochemical reduction of Cu(II) has been studied in EAN, suggesting potential interactions with copper. The nitrate ion itself can be aggressive towards certain aluminum alloys under specific conditions, leading to pitting corrosion.

Q3: How does EAN interact with common laboratory plastics?

A3: Direct compatibility data for EAN with all common laboratory plastics is limited. However, based on data for ammonium nitrate, we can infer general compatibility. Polypropylene and PTFE (Teflon) are reported to have excellent resistance to ammonium nitrate. Polyethylene (PE) also generally shows good resistance. It is crucial to note that the ethylammonium cation might have a different effect than the ammonium cation, and testing for specific applications is highly recommended.

Q4: What are the primary safety concerns when handling EAN?

A4: According to its Safety Data Sheet (SDS), ethylammonium nitrate is classified as an oxidizer. This means it can intensify fires and should be kept away from combustible materials. It is also a skin and eye irritant. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should always be worn.

Q5: How should EAN be stored?

A5: EAN should be stored in a cool, dry, well-ventilated area away from incompatible materials, particularly combustible substances, strong bases, and strong oxidizing agents. The storage temperature should be kept below 80°C to avoid decomposition.

Troubleshooting Guide

Issue	Possible Cause(s)	Troubleshooting Steps
<p>Discoloration of metal components in contact with EAN</p>	<p>Corrosion or electrochemical reaction.</p>	<p>1. Immediately cease use of the affected equipment.2. Consult the material compatibility table (Table 1) to verify the suitability of the metal.3. If the metal is listed as having poor or moderate compatibility, replace the component with a more resistant material (e.g., stainless steel 316, glass, or PTFE).4. For future experiments, pre-test the material compatibility using the recommended experimental protocols.</p>
<p>Swelling, cracking, or discoloration of plastic labware</p>	<p>Chemical attack by EAN.</p>	<p>1. Discontinue the use of the affected plasticware.2. Refer to the material compatibility table (Table 2) for guidance on suitable plastics.3. Replace with a highly resistant plastic such as PTFE or a glass alternative.4. Always perform compatibility testing for long-term applications or at elevated temperatures.</p>
<p>Unexpected experimental results or reaction side-products</p>	<p>Leaching of plasticizers or other additives from incompatible plastic containers or tubing. Contamination from corrosion of metal components.</p>	<p>1. Verify the compatibility of all materials in your experimental setup.2. Consider if any material could be leaching substances into the EAN.3. If incompatibility is suspected, switch to glass or PTFE components and repeat the</p>

experiment.4. Analyze a sample of the EAN that has been in contact with the suspect material to check for contaminants.

Crystallization of EAN at room temperature

The melting point of EAN is 12 °C. The laboratory temperature may have dropped below this point.

1. Gently warm the EAN in a water bath to a temperature slightly above its melting point.2. Ensure the laboratory temperature is maintained above 15 °C during experiments.

Data on Material Compatibility

The following tables summarize the compatibility of ethylammonium nitrate with common laboratory materials based on available data and inferences from related compounds like ammonium nitrate.

Table 1: Compatibility of Ethylammonium Nitrate with Common Laboratory Metals

Material	Compatibility Rating	Observations and Remarks
Stainless Steel (304L, 316Ti)	Good	Generally resistant to pitting corrosion from nitrate solutions. Recommended for most applications.
Aluminum	Moderate to Poor	Nitrate ions can be aggressive towards aluminum and its alloys, potentially causing pitting corrosion, especially in acidic conditions. Use with caution and pre-test.
Copper	Poor	EAN can participate in electrochemical reactions with copper. Corrosion is possible, especially over extended periods or at elevated temperatures. Avoid direct contact where possible.
Brass (Copper-Zinc Alloy)	Poor	As with copper, potential for corrosion and electrochemical interactions exists.
Nickel	Good	Generally shows good resistance to neutral and alkaline salt solutions.

Table 2: Compatibility of Ethylammonium Nitrate with Common Laboratory Plastics

Material	Compatibility Rating	Observations and Remarks
Polytetrafluoroethylene (PTFE, Teflon®)	Excellent	Highly resistant to a wide range of chemicals, including ammonium nitrate. Recommended for seals, tubing, and containers.
Polypropylene (PP)	Good	Shows good resistance to ammonium nitrate. Suitable for general-purpose containers and labware.
Polyethylene (LDPE, HDPE)	Good	Generally good resistance to ammonium nitrate solutions. Suitable for short-term storage and general lab use.
Polycarbonate (PC)	Moderate	Compatibility is less certain. Ionic liquids can sometimes cause stress cracking or crazing in polycarbonates. Testing is strongly advised before use.
Polyvinyl Chloride (PVC)	Moderate to Poor	Can be susceptible to attack by various organic solvents and ionic liquids. Use with caution and test for compatibility.

Disclaimer: The compatibility ratings are for general guidance only. It is strongly recommended to perform specific compatibility tests for your intended application, especially for long-term exposure or at elevated temperatures.

Experimental Protocols for Compatibility Testing

For rigorous compatibility testing, standardized methods should be employed. The following are summaries of relevant protocols.

ASTM D543: Standard Practices for Evaluating the Resistance of Plastics to Chemical Reagents

This standard provides a procedure for evaluating the resistance of plastic materials to chemical reagents.

Methodology:

- **Specimen Preparation:** Prepare at least three test specimens of the plastic material of a standard size and shape (e.g., tensile bars or disks).
- **Initial Measurements:** Measure and record the initial weight, dimensions (length, width, thickness), and appearance of each specimen. Mechanical properties like tensile strength and hardness can also be measured on control specimens.
- **Immersion:** Immerse the specimens in ethylammonium nitrate in a sealed container. The test is typically conducted at a standard temperature (e.g., 23 °C) for a specified duration (e.g., 7 days).
- **Post-Immersion Analysis:** After the immersion period, remove the specimens, clean them with a suitable solvent (one that does not affect the plastic), and re-measure the weight, dimensions, and appearance.
- **Evaluation:** Calculate the percentage change in weight and dimensions. Note any changes in appearance such as discoloration, swelling, cracking, or crazing. If applicable, test the mechanical properties of the exposed specimens and compare them to the control specimens.

ISO 2812: Paints and varnishes — Determination of resistance to liquids

While intended for coatings, this standard's methods can be adapted for testing the compatibility of metals and other solid materials.

Methodology (Adapted for Metals):

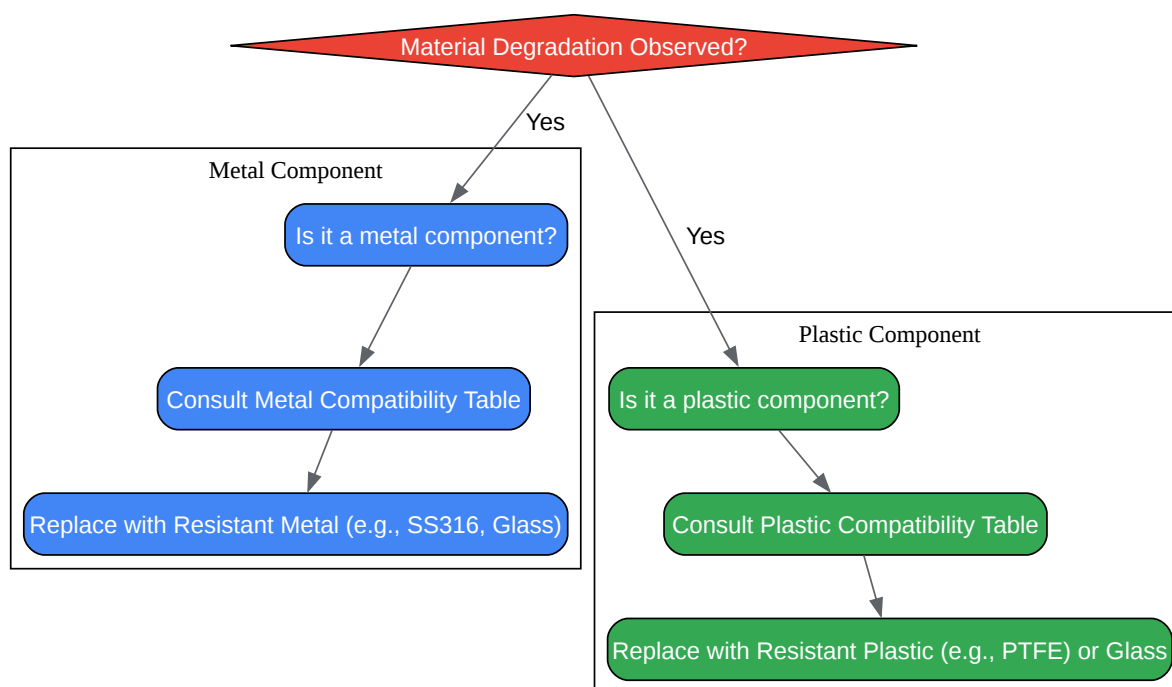
- Test Panel Preparation: Use standardized panels of the metal to be tested (e.g., stainless steel, aluminum).
- Initial Assessment: Clean the panels and record their initial weight and surface appearance (e.g., through visual inspection or microscopy).
- Exposure: Immerse the panels in ethylammonium nitrate. The test can be conducted at various temperatures and for different durations to simulate specific operating conditions.
- Post-Exposure Assessment: After exposure, remove the panels, clean them, and re-weigh them to determine any mass loss due to corrosion.
- Surface Analysis: Examine the surface for any signs of corrosion, such as pitting, discoloration, or the formation of a passive layer. Techniques like scanning electron microscopy (SEM) can be used for a more detailed analysis.

Visualizations



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Caption: Workflow for ASTM D543 plastic compatibility testing.



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Caption: Troubleshooting logic for material degradation.

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